

Application Notes and Protocols for GLP-1 (7-37) Acetate

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Compound of Interest

Compound Name: GLP-1 (7-37) acetate

Cat. No.: B13654919

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Introduction

Glucagon-like peptide-1 (7-37) (GLP-1 (7-37)) is a 31-amino acid peptide hormone that plays a critical role in glucose homeostasis.[1][2] It is an incretin hormone released from the L-cells of the intestine in response to food intake. GLP-1 (7-37) potentiates glucose-stimulated insulin secretion from pancreatic β -cells, inhibits glucagon release, slows gastric emptying, and reduces appetite. Due to these glucoregulatory effects, GLP-1 (7-37) and its analogues are of significant interest in the research and development of therapeutics for type 2 diabetes and obesity.

These application notes provide detailed protocols for the proper dissolution and storage of **GLP-1 (7-37) acetate** to ensure its stability and biological activity for in vitro and in vivo studies.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₅₁ H ₂₂₈ N ₄₀ O ₄₇
Molecular Weight	~3355.7 g/mol (as free base)
Appearance	White lyophilized powder
Purity	≥95%

Note: The exact molecular weight may vary slightly between batches due to the acetate salt form and water content. Refer to the manufacturer's certificate of analysis for the specific batch.

Solubility Data

The solubility of **GLP-1 (7-37) acetate** is highly dependent on the solvent and pH. The peptide has a tendency to aggregate in aqueous solutions, especially at neutral pH.

Solvent	Concentration	Method
Water	30 mg/mL	Requires sonication and warming.[3]
Water	<0.1 mg/mL	Insoluble at neutral pH without assistance.[4]
0.1 M HCl	≥ 50 mg/mL	
80% Acetic Acid/Water	≥ 10 mg/mL	
DMSO	< 1 mg/mL	Insoluble or slightly soluble.[4]

Experimental Protocols

Protocol 1: Reconstitution of GLP-1 (7-37) Acetate for Stock Solutions

This protocol describes the preparation of a concentrated stock solution of **GLP-1 (7-37) acetate**.

Materials:

- **GLP-1 (7-37) acetate** (lyophilized powder)
- Sterile, nuclease-free water
- 0.1 M Hydrochloric Acid (HCl), sterile-filtered
- Sterile, low-protein binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile, low-retention tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Pre-equilibration:** Allow the vial of lyophilized **GLP-1 (7-37) acetate** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Solvent Selection:** Based on the desired stock concentration and downstream application, select an appropriate solvent. For a high concentration stock solution, 0.1 M HCl is recommended. For applications sensitive to low pH, reconstitution in sterile water with careful pH adjustment can be performed.
- **Reconstitution:**
 - Carefully open the vial.
 - To prepare a 1 mM stock solution (assuming a molecular weight of 3355.7 g/mol), add the appropriate volume of solvent. For example, to 1 mg of peptide, add 298 μ L of solvent.
 - For reconstitution in water, it is advisable to start with a small amount of 0.1 M HCl to initially wet the peptide and then bring it to the final volume with sterile water.
 - Gently swirl or vortex the vial to dissolve the peptide. If necessary, sonicate the vial for short bursts (10-20 seconds) in a water bath to aid dissolution. Avoid excessive heating.

- Aliquoting: Once the peptide is fully dissolved, aliquot the stock solution into sterile, low-protein binding polypropylene microcentrifuge tubes in volumes suitable for single-use to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots as recommended in the storage guidelines below.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the stock solution to a working concentration for use in cell culture experiments.

Materials:

- **GLP-1 (7-37) acetate** stock solution (from Protocol 1)
- Sterile cell culture medium or a suitable assay buffer (e.g., Hanks' Balanced Salt Solution (HBSS) with 0.1% BSA)
- Sterile, low-protein binding polypropylene tubes
- Calibrated micropipettes and sterile, low-retention tips

Procedure:

- Thawing: Thaw a single aliquot of the **GLP-1 (7-37) acetate** stock solution at room temperature or on ice.
- Serial Dilution: Perform serial dilutions of the stock solution in the appropriate sterile cell culture medium or assay buffer to achieve the desired final concentrations for your experiment. It is recommended to prepare fresh working solutions for each experiment.
- Final Concentration: The final concentration of GLP-1 (7-37) used in cell-based assays typically ranges from picomolar to micromolar, depending on the cell type and the specific endpoint being measured.

- **Immediate Use:** Use the prepared working solutions immediately. Do not store diluted solutions in cell culture medium for extended periods, as the stability of the peptide may be compromised.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **GLP-1 (7-37) acetate**.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 3 years	Protect from light. Can be shipped at room temperature.[5]
4°C	Short-term (days to weeks)		
Stock Solution in 0.1 M HCl	-80°C	Up to 1 year	Avoid repeated freeze-thaw cycles.[5]
-20°C	Up to 1 month	Avoid repeated freeze-thaw cycles.[5]	

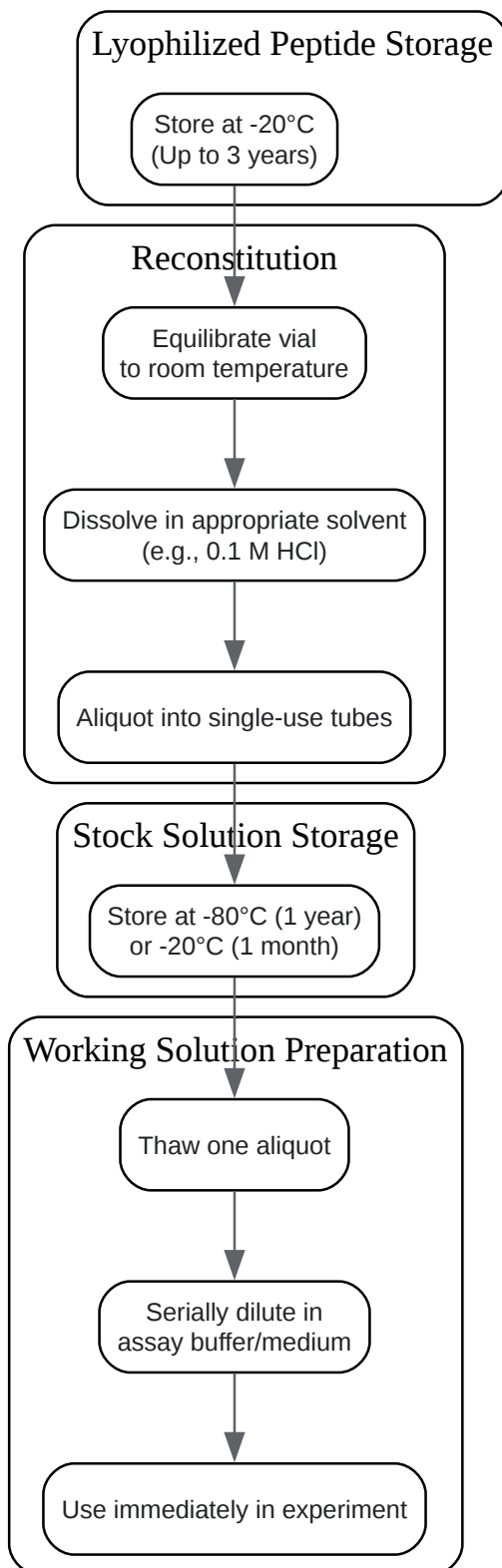
Stability Considerations:

GLP-1 (7-37) is susceptible to aggregation and degradation in aqueous solutions. The aggregation kinetics are highly pH-dependent.[1][2][6] At a pH of 7.5, the peptide is more prone to forming off-pathway oligomers, which can lead to a decrease in the concentration of the active monomeric form.[1][2][7] At a slightly more basic pH of 8.2, the aggregation follows a more conventional nucleation-polymerization mechanism.[1][2][6]

In vivo, the half-life of native GLP-1 (7-37) is very short (1-2 minutes) due to rapid degradation by the enzyme dipeptidyl peptidase-IV (DPP-IV) and renal clearance. DPP-IV cleaves the N-terminal dipeptide, resulting in an inactive metabolite.[8]

Visualizations

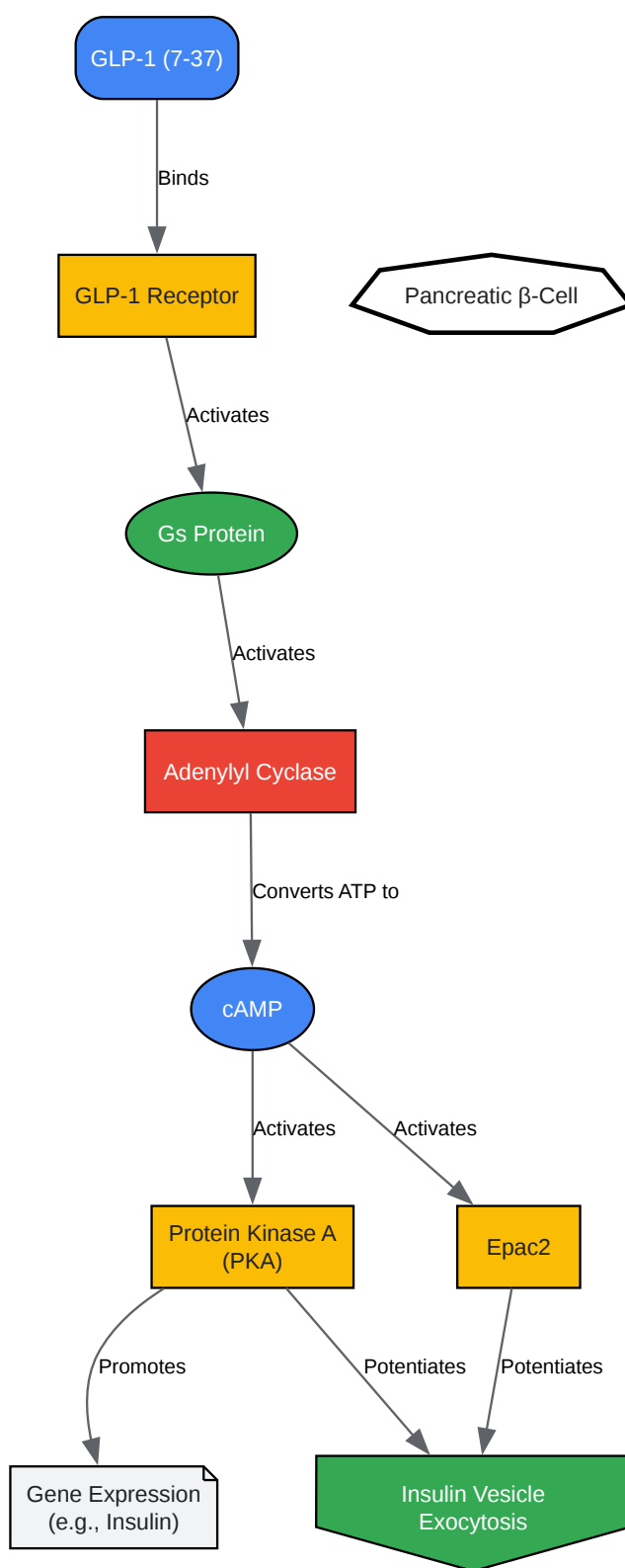
Experimental Workflow for GLP-1 (7-37) Acetate Handling



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Caption: Workflow for dissolving and storing **GLP-1 (7-37) acetate**.

GLP-1 Receptor Signaling Pathway



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Caption: Simplified GLP-1 receptor signaling pathway in pancreatic β -cells.

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